

Physicochemical Properties of Crystalline D-Fructose: A Technical Guide

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Compound of Interest

Compound Name: D-Fructose

CAS No.: 57-48-7

Cat. No.: B013574

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Introduction: The "Sweetest" Challenge in Formulation

D-Fructose ($C_6H_{12}O_6$) is often categorized simply as a nutritive sweetener, yet for the formulation scientist, it represents a unique physicochemical paradox.^[1] While it is the most water-soluble and sweetest of the natural ketoses, its crystalline stability is notoriously fragile.^[1]

Unlike glucose or sucrose, crystalline

-D-fructopyranose sits on a "hygroscopic cliff."^{[1][2]} Its thermodynamic drive to interact with moisture and its complex mutarotation kinetics in solution make it a demanding excipient in pharmaceutical and food applications. This guide moves beyond basic datasheet parameters to explore the causality behind its behavior, offering actionable insights for stabilizing this labile crystal.

Part 1: Solid-State Characterization^{[1][2][3]}

Crystal Habit and Polymorphism

Commercial crystalline fructose exists almost exclusively as

-D-fructopyranose.[1][2][3] While furanose forms exist in solution, they do not readily crystallize due to high steric strain.[2]

- Crystal System: Orthorhombic[4]
- Space Group:
- Habit: Prismatic needles or bisphenoidal prisms.[2][3]
- True Density:

[1][2]

The Melting Point "Controversy" (Thermodynamic vs. Kinetic)

A common error in datasheets is listing the melting point (MP) simply as 103–105°C. As a senior scientist, you must distinguish between the apparent MP and the thermodynamic MP.[1]

- Apparent Melting (): Typically 103–105°C.[1][2][4][5] This is depressed significantly by trace impurities (water, glucose) and the onset of thermal decomposition (caramelization).[1]
- Thermodynamic Melting (): Recent rapid-scanning DSC studies suggest the true thermodynamic melting point is closer to 135.8°C.[1][2][3]
- Implication: Fructose does not just melt; it simultaneously mutarotates and degrades.[2][3][6] Standard slow-scan DSC (e.g., 5°C/min) often captures the decomposition exotherm overlapping with the melting endotherm.[1]

Table 1: Thermal & Physical Constants

Property	Value	Context/Notes
Molecular Weight	180.16 g/mol	Monosaccharide (Ketose)
Apparent Melting Point	103–105°C	Standard DSC (10°C/min); highly purity-dependent.[1][2][3]
Thermodynamic Melting	~136°C	Extrapolated from fast-scan rates (>100°C/min).[1][2][3]
Enthalpy of Fusion	29–32 kJ/mol	Difficult to measure accurately due to decomposition.[1][3]
Glass Transition ()	10–16°C	Anhydrous amorphous state. [1][2][3] Critical for lyophilization.[2][3]

Part 2: Hygroscopicity & Surface Energy[1][2][3]

The most critical processing parameter for fructose is its Critical Relative Humidity (CRH).[1]

The Deliquescence Cliff

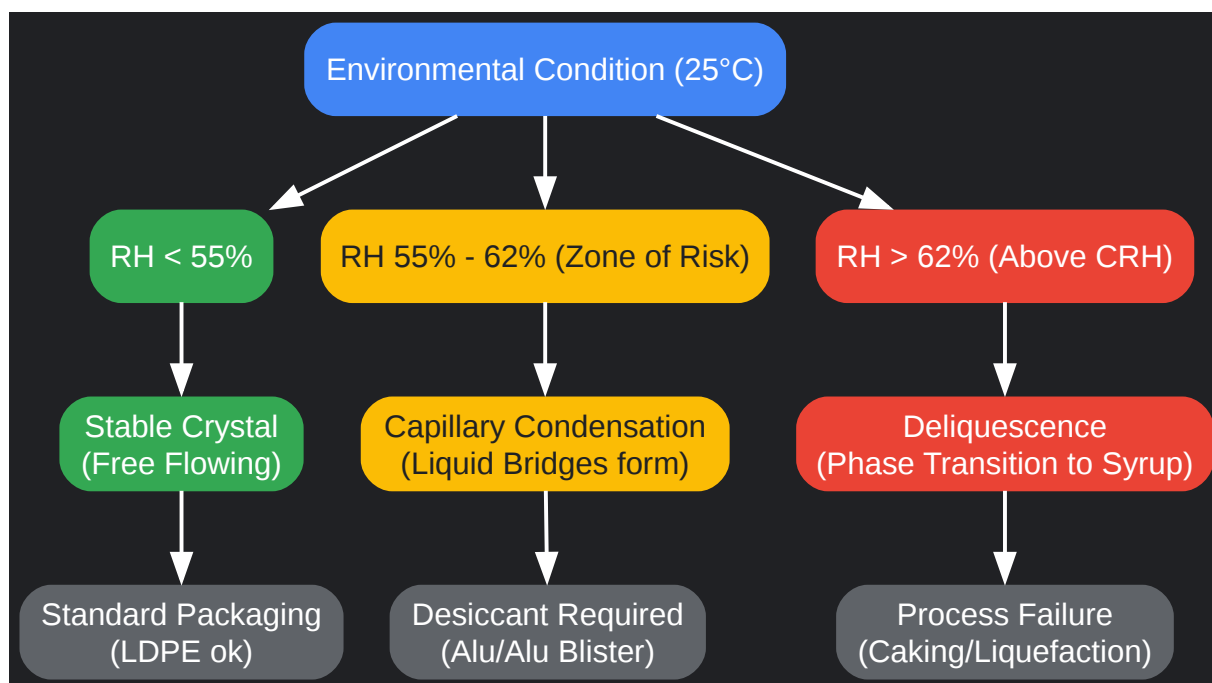
At 25°C, the CRH of fructose is approximately 61.5% RH.

- Below 60% RH: The crystal is stable and exhibits low surface water adsorption.[3]
- Above 62% RH: The rate of moisture uptake becomes exponential.[3] The crystal surface dissolves into a saturated film, leading to deliquescence (liquefaction).[1]

Mechanism: The high solubility of fructose lowers the water activity () of the saturated surface film.[1][3] Water vapor condenses onto the solid until the surface equals the environmental RH.[3]

Diagram: Stability & Handling Logic

The following decision tree illustrates the storage and handling logic required to prevent caking or deliquescence.



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Figure 1: Stability logic based on Critical Relative Humidity (CRH).[1][2] Note the narrow risk zone between 55-62% RH.[1][2][3]

Part 3: Solution State Dynamics (Mutarotation)[1][2]

When crystalline

-D-fructopyranose dissolves in water, it undergoes mutarotation, seeking a complex tautomeric equilibrium.[1][2] This is not instantaneous; it follows first-order kinetics dependent on temperature and pH.[1][2][3]

Tautomeric Distribution

Unlike glucose (which is mostly pyranose), fructose equilibrates to a significant fraction of furanose forms.[1] This shift impacts sweetness intensity (pyranose is sweeter) and reactivity (furanose is more labile).[1][2]

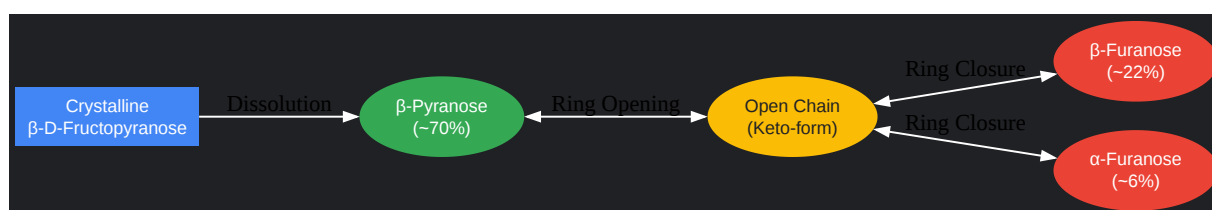
Equilibrium Composition (in water at 20°C):

- -D-fructopyranose: ~70%[1][2][3]

- -D-fructofuranose: ~22%^{[1][2][3][7]}
- -D-fructofuranose: ~6%^{[1][2][3]}
- Other forms (Open chain/
-pyranose): <2%

Diagram: Mutarotation Pathway

The transition involves ring opening to the acyclic keto-form, then re-closing.^{[1][3]}



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Figure 2: Mutarotation pathway.^{[1][2]} The crystal dissolves as

-pyranose, then equilibrates via the open-chain intermediate.^{[1][2]}

Part 4: Experimental Protocols

Protocol A: Determination of Critical Relative Humidity (DVS Method)

Self-Validating Logic: To ensure the CRH is identified correctly, the mass change derivative (

) must be monitored.^[1] A sudden spike in mass indicates the transition from surface adsorption to bulk dissolution.^[3]

- Instrument: Dynamic Vapor Sorption (DVS) analyzer (e.g., SMS DVS Resolution).
- Sample Prep: Dry 10–15 mg of crystalline fructose at 0% RH/25°C for 3 hours to remove surface moisture.

- Step-Ramp: Increase RH in 5% increments from 0% to 90% RH.
- Equilibrium Criterion: Maintain each step until mass change rate () $< 0.002\% \text{ min}^{-1}$.
- Data Analysis: Plot Isotherm (Mass Change vs. RH).
 - Validation Check: Look for the inflection point between 60–65% RH.[3] If hysteresis is observed on desorption, it confirms the formation of a liquid phase (deliquescence).[1]

Protocol B: Tautomer Analysis via HPLC

Causality: Standard refractive index (RI) detection cannot distinguish tautomers easily.[1][2]

Low-temperature HPLC preserves the tautomeric ratio by slowing mutarotation during the run.[1][3]

- Column: Amino-bonded silica (e.g., Carbohydrate Analysis column).[1][2]
- Mobile Phase: Acetonitrile:Water (80:20 v/v).[1][2]
- Temperature: Cool column to 10°C. (Critical: Higher temps cause on-column mutarotation, blurring peaks).[1][2]
- Flow Rate: 1.0 mL/min.
- Detection: RID (Refractive Index Detector).[1][2]
- Procedure: Dissolve crystal in mobile phase at 0°C and inject immediately to capture "initial" state, or let stand for 3 hours to capture "equilibrium" state.

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